

reactivity of 1,3-Di-tert-butylimidazol-2-ylidene with electrophiles

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Compound of Interest

Compound Name: 1,3-Di-tert-butylimidazol-2-ylidene

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An In-depth Technical Guide to the Reactivity of **1,3-Di-tert-butylimidazol-2-ylidene** with Electrophiles

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Di-tert-butylimidazol-2-ylidene (IBu) is a stable N-heterocyclic carbene (NHC) that has garnered significant attention due to its strong nucleophilicity and efficacy as a ligand in organometallic catalysis. Its reactivity is dominated by the lone pair of electrons localized on the divalent C2 carbon, making it a potent reactant towards a wide array of electrophilic species. This technical guide provides a comprehensive overview of the reactivity of IBu with various electrophiles, presenting quantitative data, detailed experimental protocols for key reactions, and graphical representations of reaction pathways to facilitate a deeper understanding for researchers in chemical synthesis and drug development.

Introduction: Properties of 1,3-Di-tert-butylimidazol-2-ylidene (IBu)

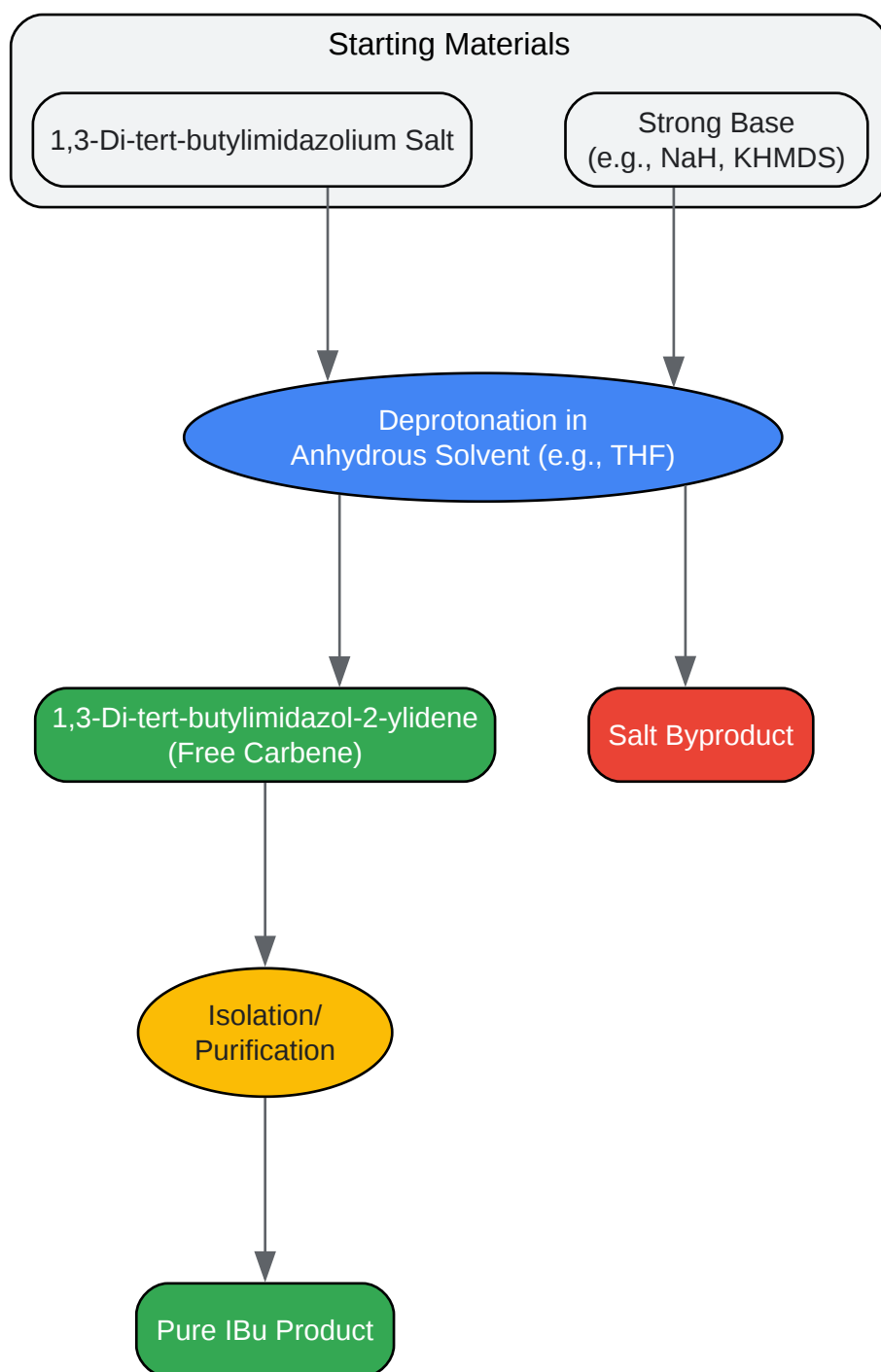
1,3-Di-tert-butylimidazol-2-ylidene, often abbreviated as IBu, is a white crystalline solid with the molecular formula $C_{11}H_{20}N_2$.^[1] It is characterized by a divalent carbon atom (the carbene center) flanked by two nitrogen atoms within a five-membered imidazole ring. The nitrogen

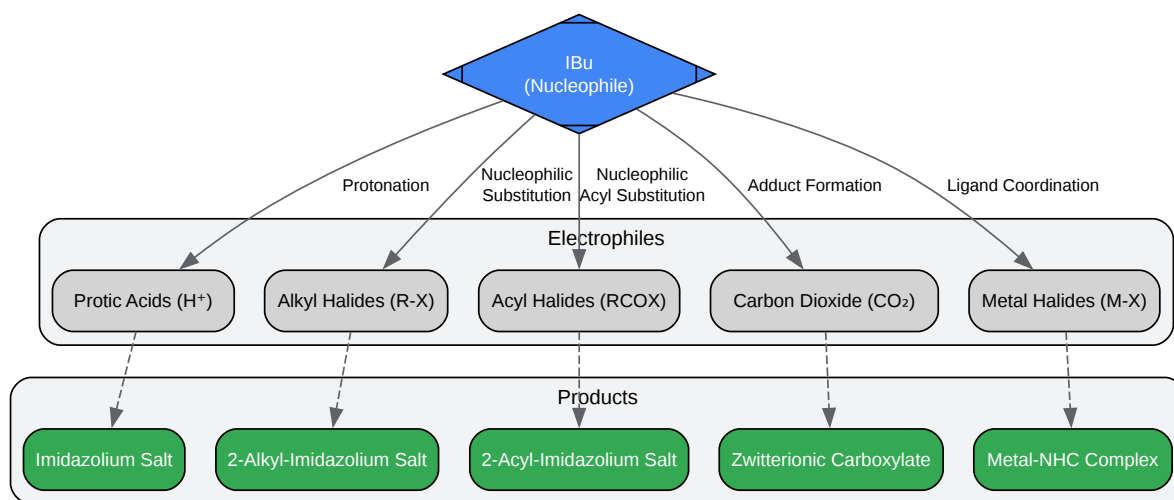
atoms are substituted with bulky tert-butyl groups, which provide significant steric shielding to the carbene center and enhance the overall stability of the molecule.[2]

The electronic properties of the carbene center are key to its reactivity. IBu is a powerful electron-donating species and a strong Lewis base.[2] This high nucleophilicity drives its reactions with a broad spectrum of electrophiles, ranging from simple protic acids to complex transition metal centers. Its strong σ -donating ability makes it an exceptional ligand for stabilizing metals in various oxidation states, which is fundamental to its widespread use in catalysis.[3]

Synthesis of 1,3-Di-tert-butylimidazol-2-ylidene

The most common and practical method for synthesizing IBu involves the deprotonation of its corresponding imidazolium salt precursor, 1,3-di-tert-butylimidazolium chloride. This reaction is typically carried out using a strong base. The general workflow is straightforward and can be adapted for multigram scale synthesis.





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